

Technical Guide: Safety and Handling of Chloro(dicyclohexylphenylphosphine)gold(I)

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Compound of Interest

Compound Name: Chloro(dicyclohexylphenylphosphine)gold(I)

Cat. No.: B159700

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS). A specific SDS for **Chloro(dicyclohexylphenylphosphine)gold(I)** is not readily available. The information herein is a compilation of data from structurally similar compounds, general laboratory safety practices, and available scientific literature. All personnel handling this compound must be adequately trained in the safe handling of potentially hazardous and air-sensitive materials.

Introduction

Chloro(dicyclohexylphenylphosphine)gold(I), with the chemical formula $C_{18}H_{26}AuClP$, is a gold(I) complex that finds application in catalysis and organometallic chemistry.^[1] Its structural analogue, Chloro(triphenylphosphine)gold(I), is a well-studied compound, and its safety profile provides the primary basis for the handling precautions outlined in this guide. The presence of the dicyclohexylphenylphosphine ligand may influence the specific reactivity and toxicology of the target compound. This guide aims to provide a comprehensive overview of the known properties and recommended safety procedures.

Hazard Identification and Classification

Based on the data for the structurally similar Chloro(triphenylphosphine)gold(I), the primary hazards are anticipated to be:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled.

It is crucial to handle this compound with appropriate personal protective equipment to minimize exposure.

Physical and Chemical Properties

A comparison of the known physical and chemical properties of **Chloro(dicyclohexylphenylphosphine)gold(I)** and its triphenylphosphine analogue is presented below.

Property	Chloro(dicyclohexylphenylphosphine)gold(I)	Chloro(triphenylphosphine)gold(I)
Molecular Formula	C ₁₈ H ₂₆ AuCIP	C ₁₈ H ₁₅ AuCIP
Molecular Weight	506.8 g/mol [1]	494.71 g/mol
Appearance	Solid	Colorless solid
Crystal System	Orthorhombic[1]	Orthorhombic

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **Chloro(dicyclohexylphenylphosphine)gold(I)**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter may be necessary.

Handling and Storage

Handling:

- **Air and Moisture Sensitivity:** Phosphine ligands can be sensitive to oxidation. While this gold(I) complex is likely more stable than the free phosphine, it is good practice to handle it under an inert atmosphere (e.g., argon or nitrogen), especially for long-term storage or for reactions sensitive to oxidation.
- **Containment:** Handle in a well-ventilated fume hood to minimize inhalation of any dust.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Ignition Sources:** Keep away from heat, sparks, and open flames.

Storage:

- **Container:** Store in a tightly sealed, properly labeled container.
- **Atmosphere:** For long-term stability, store under an inert atmosphere.
- **Location:** Keep in a cool, dry, and well-ventilated area away from incompatible substances.

Experimental Protocols

General Workflow for Handling Air-Sensitive Gold(I) Phosphine Complexes

The following diagram outlines a general workflow for handling air-sensitive solids like **Chloro(dicyclohexylphenylphosphine)gold(I)**.



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General workflow for handling air-sensitive gold(I) phosphine complexes.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Stability and Reactivity

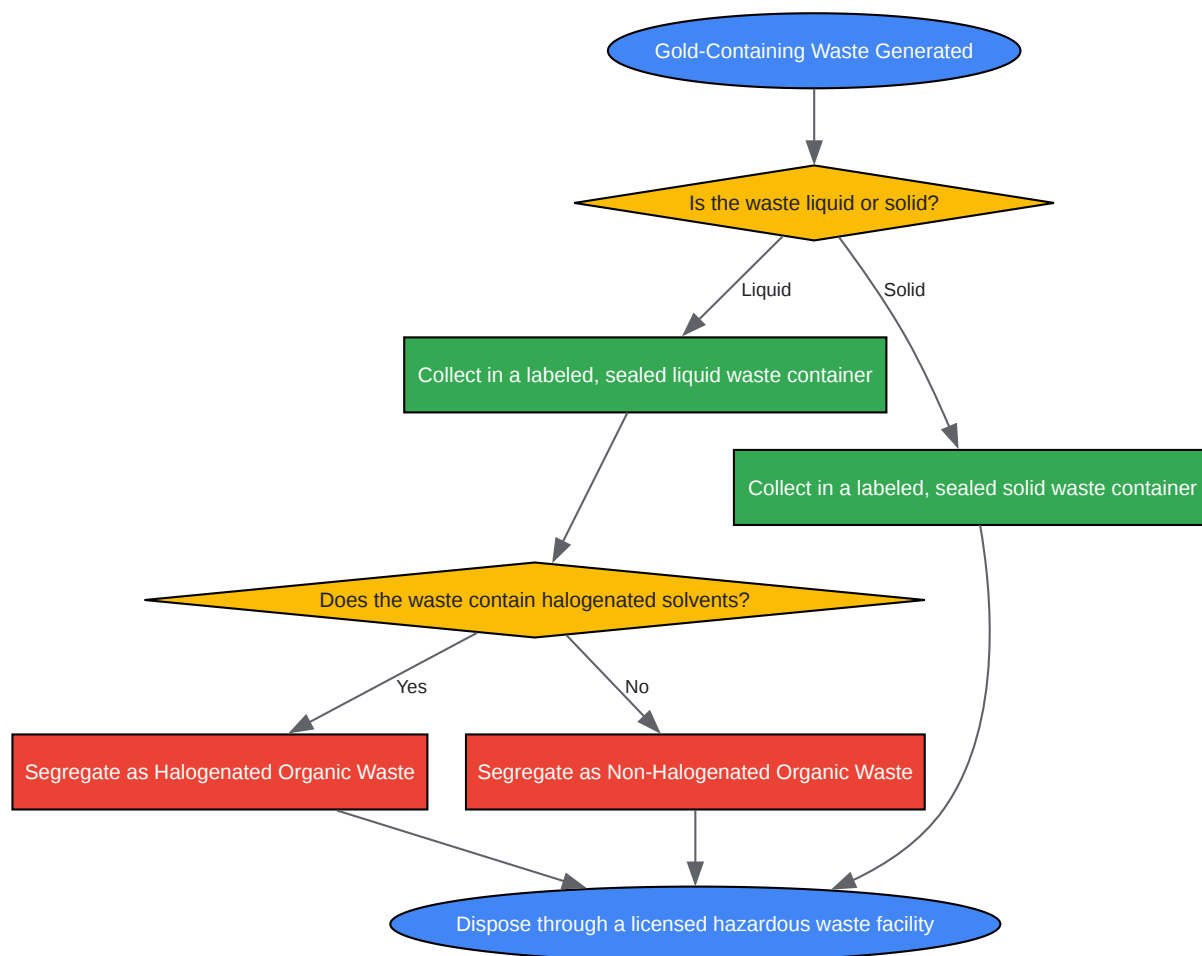
- **Reactivity:** Gold(I) phosphine complexes are generally stable but can undergo ligand exchange reactions. They may be sensitive to strong oxidizing agents.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.
- **Hazardous Decomposition Products:** Upon combustion, may produce carbon monoxide, carbon dioxide, phosphorus oxides, hydrogen chloride gas, and gold fumes.

Disposal Considerations

Waste containing gold compounds should be treated as hazardous waste.

- **Segregation:** Collect all waste containing **Chloro(dicyclohexylphenylphosphine)gold(I)** in a dedicated, labeled, and sealed container.
- **Disposal:** Dispose of the waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of heavy metal and organophosphorus compounds.

The following diagram illustrates the decision process for the disposal of gold-containing chemical waste.



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Decision process for the disposal of gold-containing chemical waste.

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References

- 1. researchgate.net [researchgate.net]
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